Part 1: Chemical Identity & Structural Characterization

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*2-Phenyl-1-propyl glucuronide*	
CAS No.:	*84718-96-7*	
Cat. No.:	*B1194869*	*Get Quote*

2-Phenyl-1-propyl glucuronide is the conjugate base formed by the glycosidic linkage of glucuronic acid to the primary hydroxyl group of 2-phenyl-1-propanol (hydratropic alcohol). Unlike its tertiary isomer (2-phenyl-2-propyl glucuronide), this compound possesses a primary O-glucuronide linkage, conferring distinct stability profiles under hydrolytic conditions.

Core Identifiers

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Parameter	Technical Specification
CAS Number	84718-96-7
Chemical Name	2-Phenyl-1-propyl -D-glucopyranosiduronic acid
Synonyms	Hydratropic alcohol glucuronide; -Methylphenethyl alcohol glucuronide
Molecular Formula	C H O
Molecular Weight	312.32 g/mol
Parent Aglycone	2-Phenyl-1-propanol (CAS 1123-85-9)
Monoisotopic Mass	312.1210
SMILES	CC(CO[C@@H]1OO) [C@H]1O)C2=CC=CC=C2

Structural Analysis

The molecule consists of a lipophilic 2-phenylpropyl moiety attached to a hydrophilic glucuronic acid moiety.

- Aglycone: The 2-phenyl-1-propyl group contains a chiral center at the C2 position of the propyl chain. Unless chirally separated, the CAS 84718-96-7 typically refers to the glucuronide derived from racemic (

)-2-phenyl-1-propanol.

- Linkage: The

  -glycosidic bond connects the anomeric carbon (C1') of glucuronic acid to the primary oxygen at C1 of the propyl chain.

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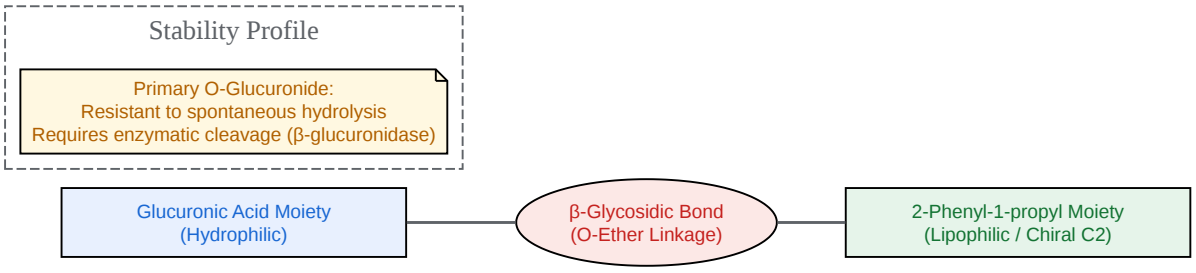

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Figure 1: Structural connectivity and stability characteristics of **2-Phenyl-1-propyl glucuronide**.

Part 2: Metabolic Origin & Significance[12]

While often investigated in the context of phenethylamine derivatives, **2-Phenyl-1-propyl glucuronide** is definitively identified as a metabolite of Cumene (Isopropylbenzene).

Metabolic Pathway: Cumene Degradation

Cumene undergoes cytochrome P450-mediated oxidation at the side chain.[1][2] This bifurcation leads to two distinct alcohol intermediates, which are subsequently glucuronidated.

- Major Pathway: Oxidation at the tertiary carbon

  2-Phenyl-2-propanol

  Tertiary Glucuronide.

- Minor Pathway (Target): Oxidation at the primary carbon

  2-Phenyl-1-propanol

  2-Phenyl-1-propyl glucuronide.

Critical Distinction for Drug Researchers: Researchers often confuse this compound with 1-phenyl-2-propyl glucuronide, a major metabolite of Amphetamine.

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- Amphetamine Metabolite: 1-Phenyl-2-propyl glucuronide (Phenyl ring on C1, Methyl on C2).
- Cumene Metabolite: **2-Phenyl-1-propyl glucuronide** (Phenyl ring on C2, Methyl on C2).
- Implication: Mass spectrometry protocols must differentiate these isomers, as they share identical molecular weights (MW 312.32) but possess different retention times and fragmentation patterns.

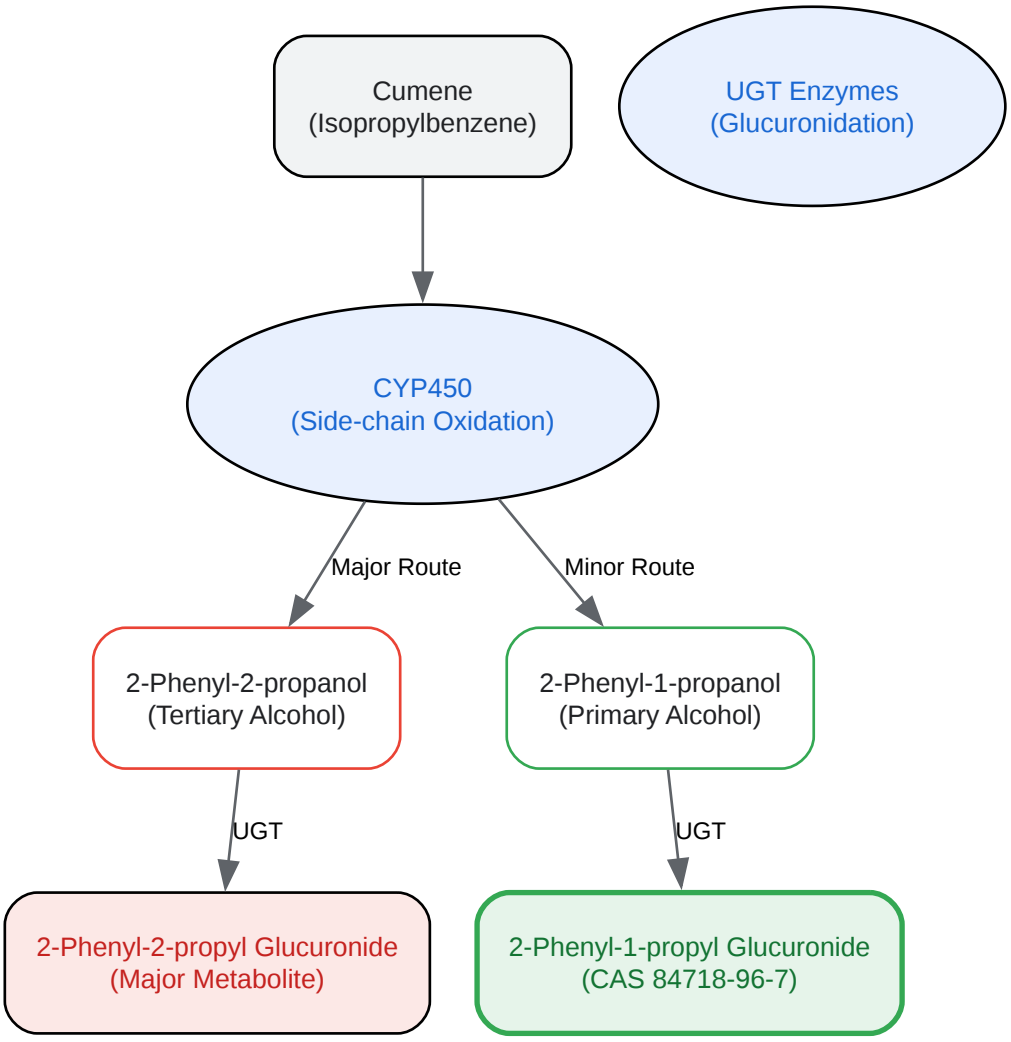

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Figure 2: Metabolic bifurcation of Cumene yielding **2-Phenyl-1-propyl glucuronide**.

Part 3: Synthesis & Experimental Protocols

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For analytical standard generation, chemical synthesis is preferred over enzymatic incubation due to yield scalability.

Protocol A: Chemical Synthesis (Modified Koenigs-Knorr)

This method couples the aglycone with an activated glucuronic acid donor.

- Reagents:
  - Aglycone: 2-Phenyl-1-propanol (CAS 1123-85-9).[3]
  - Donor: Acetobromo-

    -D-glucuronic acid methyl ester.
  - Promoter: Silver carbonate (Ag

    CO

) or Cadmium carbonate (CdCO

).
- Workflow:
  - Activation: Dissolve 2-phenyl-1-propanol in anhydrous toluene.
  - Coupling: Add Acetobromo-glucuronide donor (1.2 eq) and Ag

    CO

    . Stir in dark at room temperature for 24h.
  - Deprotection: The resulting intermediate is a methyl ester/acetyl-protected glucuronide.
    - Step 1: Hydrolysis of acetyl groups using NaOMe/MeOH.
    - Step 2: Saponification of methyl ester using LiOH/THF/H

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O.

- Purification: Isolate via solid-phase extraction (SPE) or semi-preparative HPLC.

Protocol B: Analytical Hydrolysis (Validation)

To confirm the presence of this metabolite in biological matrices (urine/plasma), differential hydrolysis is used.

- Acid Hydrolysis: **2-Phenyl-1-propyl glucuronide** is stable in weak acid (unlike its tertiary isomer, 2-phenyl-2-propyl glucuronide, which undergoes elimination/rearrangement).
- Enzymatic Hydrolysis:
  - Aliquot 100

    L urine sample.
  - Add 50

    L

    -glucuronidase (from E. coli or Helix pomatia, >5000 units/mL) in acetate buffer (pH 5.0).
  - Incubate at 37°C for 2 hours.
  - Extract aglycone (2-phenyl-1-propanol) with ethyl acetate.
  - Analyze via GC-MS (Target Ion: m/z 105, 136).

Part 4: Analytical Data Summary

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Property	Value / Behavior
Retention Time (LC-MS)	Elutes after the more polar hydroxy-metabolites but before the parent alcohol.
MS/MS Transitions (ESI-)	311 113 (Glucuronide fragment)311 135 (Aglycone loss)311 175 (Glucuronic acid moiety)
Acid Stability	High (Primary alcohol conjugate).
Alkali Stability	Moderate (Susceptible to acyl migration if pH > 10).
UV Absorbance	~258 nm (Phenyl chromophore).

References

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- To cite this document: BenchChem. [Part 1: Chemical Identity & Structural Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194869#2-phenyl-1-propyl-glucuronide-cas-number-and-structure]

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